

# Application Notes and Protocols for 5-fluoro BEPIRAPIM (hydrochloride)

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## Compound of Interest

Compound Name: 5-fluoro BEPIRAPIM  
(hydrochloride)

Cat. No.: B1164518

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A Comprehensive Guide for Researchers, Scientists, and Drug Development Professionals

## Authored by: Your Senior Application Scientist

Disclaimer: This document is intended for research purposes only. **5-fluoro BEPIRAPIM (hydrochloride)** is a research chemical, and its physiological and toxicological properties are not fully characterized. All handling and experimental procedures should be conducted by trained personnel in a controlled laboratory setting, following all applicable safety guidelines and regulations. A thorough risk assessment should be completed before commencing any work with this compound.

## Introduction: A Compound of Dual Pharmacological Interest

**5-fluoro BEPIRAPIM (hydrochloride)**, also known as NNL-2, is a synthetic molecule that has garnered interest in the scientific community for its dual pharmacological profile. Structurally classified as a synthetic cannabinoid, it also exhibits potent inhibitory activity against T-type calcium channels (CaV3)<sup>[1][2][3]</sup>. This dual activity makes it a valuable tool for researchers

investigating the endocannabinoid system, calcium signaling pathways, and their potential interplay in various physiological and pathological processes.

This guide provides a comprehensive overview of the best practices for the handling, storage, and application of **5-fluoro BEPIRAPIM (hydrochloride)** in a research setting. The protocols and recommendations outlined herein are designed to ensure the integrity of the compound and the safety of the researchers.

## Compound Properties and Characteristics

A thorough understanding of the physicochemical properties of **5-fluoro BEPIRAPIM (hydrochloride)** is fundamental to its proper handling and use.

Property	Value	Source
Formal Name	[1-(5-fluoropentyl)-1H-indol-3-yl][4-(phenylmethyl)-1-piperazinyl]-methanone, monohydrochloride	Cayman Chemical
CAS Number	2365471-74-3	Cayman Chemical
Molecular Formula	C <sub>25</sub> H <sub>30</sub> FN <sub>3</sub> O • HCl	Cayman Chemical
Formula Weight	444.0 g/mol	Cayman Chemical
Appearance	Crystalline solid	Cayman Chemical
Purity	≥98%	Cayman Chemical
Solubility	DMF: ~30 mg/mL, DMSO: ~25 mg/mL, Ethanol: ~20 mg/mL	Cayman Chemical

## Safety, Handling, and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **5-fluoro BEPIRAPIM (hydrochloride)** is not publicly available, its structural similarity to other synthetic cannabinoids and its nature as a hydrochloride salt of a fluorinated organic compound necessitate stringent safety precautions.

The following guidelines are based on best practices for handling similar research chemicals[4][5][6][7].

### 2.1. Hazard Assessment:

- **Potential Hazards:** Based on general knowledge of similar compounds, potential hazards may include skin and eye irritation, respiratory tract irritation if inhaled, and potential for unknown psychoactive and physiological effects. The toxicological properties are not fully known.
- **Corrosive Nature:** As a hydrochloride salt, it may be corrosive.
- **Fluorinated Compound:** Fluorinated organic compounds can have unique toxicological profiles.

### 2.2. Personal Protective Equipment (PPE):

A multi-layered approach to PPE is crucial to minimize exposure.

Caption: Recommended PPE workflow for handling **5-fluoro BEPIRAPIM (hydrochloride)**.

- **Primary Protection:** Always wear a standard laboratory coat, chemical safety goggles, and nitrile gloves.
- **Handling Solid Compound:** When weighing or otherwise handling the solid powder outside of a certified chemical fume hood, a face shield and respiratory protection (e.g., a properly fitted N95 or higher-rated respirator) are strongly recommended to prevent inhalation of airborne particles.
- **Glove Changes:** Change gloves frequently, especially if they become contaminated.

### 2.3. Engineering Controls:

- **Chemical Fume Hood:** All handling of the solid compound and preparation of stock solutions should be performed in a certified chemical fume hood to minimize inhalation exposure.
- **Ventilation:** Ensure adequate general laboratory ventilation.

## 2.4. First Aid Measures:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation develops.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

## Storage and Stability

Proper storage is critical to maintaining the integrity and extending the shelf-life of **5-fluoro BEPIRAPIM (hydrochloride)**.

### 3.1. Long-Term Storage of Solid Compound:

- **Temperature:** The manufacturer recommends storing the solid compound at -20°C.
- **Container:** Store in a tightly sealed, light-resistant container. The original vendor packaging is often suitable.
- **Atmosphere:** For optimal stability, consider storing under an inert atmosphere (e.g., argon or nitrogen) to protect from moisture and oxidation.
- **Stability:** When stored correctly, the solid compound is reported to be stable for at least five years.

### 3.2. Stock Solution Preparation and Storage:

The choice of solvent is critical for both solubility and stability.

Caption: Workflow for preparing and storing stock solutions.

#### Recommended Solvents:

- Dimethyl Sulfoxide (DMSO): A common solvent for preparing high-concentration stock solutions.
- Ethanol: Suitable for many biological applications.
- Dimethylformamide (DMF): Can also be used, but may be less compatible with some cellular assays.

#### Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Pre-weighing: Tare a clean, dry, and chemically resistant vial on an analytical balance.
- Weighing: Carefully weigh out the desired amount of **5-fluoro BEPIRAPIM (hydrochloride)** powder in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.44 mg.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial.
- Mixing: Gently vortex or sonicate the solution until the compound is completely dissolved.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in light-resistant tubes to minimize freeze-thaw cycles.
- Storage: Store the aliquots at -20°C.

#### Solution Stability:

- DMSO Stock Solutions: While specific stability data for **5-fluoro BEPIRAPIM (hydrochloride)** in DMSO is not available, it is best practice to store stock solutions at -20°C and use them within a few months. Some cannabinoids in DMSO have been shown to degrade over time, even when frozen<sup>[1]</sup>. It is recommended to prepare fresh dilutions from the stock solution for each experiment.
- Aqueous Solutions: The stability of **5-fluoro BEPIRAPIM (hydrochloride)** in aqueous solutions is likely to be pH-dependent. For cellular assays, prepare fresh dilutions in the appropriate buffer or media immediately before use.

## Experimental Protocols

Given its dual activity, **5-fluoro BEPIRAPIM (hydrochloride)** can be utilized in a variety of in vitro and in vivo experimental paradigms.

### 4.1. In Vitro Application: T-Type Calcium Channel Inhibition Assay (Calcium Flux Assay)

This protocol outlines a general method for assessing the inhibitory effect of **5-fluoro BEPIRAPIM (hydrochloride)** on T-type calcium channels using a fluorescent calcium indicator.

Materials:

- HEK293 cells stably expressing the desired T-type calcium channel subtype (CaV3.1, CaV3.2, or CaV3.3).
- Cell culture medium (e.g., DMEM with 10% FBS).
- Fluorescent calcium indicator (e.g., Fluo-8 AM or Calcium 6 Assay Kit).
- Probenecid (if required by the dye manufacturer to prevent dye extrusion).
- Assay buffer (e.g., Hanks' Balanced Salt Solution - HBSS).
- 96- or 384-well black-walled, clear-bottom microplates.
- A fluorescence plate reader with kinetic reading capabilities and automated injection.

Protocol:

- **Cell Seeding:** Seed the cells into the microplates at an appropriate density to achieve a confluent monolayer on the day of the experiment.
- **Dye Loading:**
  - Prepare the dye loading solution according to the manufacturer's instructions, including the fluorescent calcium indicator and probenecid (if necessary) in the assay buffer.
  - Remove the cell culture medium from the wells and add the dye loading solution.

- Incubate the plate at 37°C for the time specified by the dye manufacturer (typically 30-60 minutes).
- Compound Incubation:
  - Prepare serial dilutions of **5-fluoro BEPIRAPIM (hydrochloride)** in the assay buffer from your stock solution. A final concentration range of 1 nM to 10 μM is a reasonable starting point for dose-response experiments.
  - Remove the dye loading solution and wash the cells gently with assay buffer.
  - Add the different concentrations of the test compound to the wells and incubate for a predetermined time (e.g., 15-30 minutes) at room temperature or 37°C.
- Calcium Influx Measurement:
  - Place the plate in the fluorescence plate reader.
  - Establish a baseline fluorescence reading.
  - Inject a calcium channel agonist (e.g., a solution of CaCl<sub>2</sub> or a depolarizing agent like KCl) to induce calcium influx.
  - Record the fluorescence intensity over time.
- Data Analysis:
  - Calculate the change in fluorescence ( $\Delta F$ ) for each well.
  - Normalize the data to the vehicle control.
  - Plot the normalized response against the log of the compound concentration to generate a dose-response curve and determine the IC<sub>50</sub> value.

#### 4.2. In Vivo Application: Assessment of Cannabinoid-like Effects in Mice

This protocol provides a general framework for administering **5-fluoro BEPIRAPIM (hydrochloride)** to mice to assess its potential cannabinoid-like effects, such as changes in

body temperature.

Materials:

- **5-fluoro BEPIRAPIM (hydrochloride)**.
- Vehicle solution (e.g., a mixture of ethanol, Kolliphor, and saline in a 1:1:18 ratio is a common vehicle for in vivo administration of cannabinoids).
- Male or female mice (strain and age should be appropriate for the study).
- Rectal thermometer for measuring body temperature.
- Animal scale.

Protocol:

- Compound Preparation:
  - Prepare the dosing solution of **5-fluoro BEPIRAPIM (hydrochloride)** in the chosen vehicle. Based on existing literature, a dose of 30 mg/kg has been shown to elicit a mild hypothermic response for the related compound MEPIRAPIM, while 5-fluoro BEPIRAPIM showed no hypothermia at this dose[2][3]. A dose-response study (e.g., 1, 3, 10, 30 mg/kg) is recommended to characterize its in vivo effects.
  - Ensure the compound is fully dissolved. Sonication may be necessary.
- Animal Handling and Acclimation:
  - Allow the mice to acclimate to the experimental room for at least one hour before the start of the experiment.
  - Handle the mice gently to minimize stress.
- Baseline Measurement:
  - Record the baseline body temperature of each mouse before administering the compound.

- Administration:
  - Administer the prepared solution of **5-fluoro BEPIRAPIM (hydrochloride)** or the vehicle control via intraperitoneal (i.p.) injection. The injection volume should be based on the weight of the animal (e.g., 10 mL/kg).
- Post-Administration Monitoring:
  - Measure the rectal temperature at regular intervals after administration (e.g., 30, 60, 90, and 120 minutes).
  - Observe the animals for any other behavioral changes.
- Data Analysis:
  - Calculate the change in body temperature from baseline for each animal at each time point.
  - Compare the effects of different doses of **5-fluoro BEPIRAPIM (hydrochloride)** to the vehicle control using appropriate statistical methods.

## Waste Disposal

Proper disposal of unused **5-fluoro BEPIRAPIM (hydrochloride)** and contaminated materials is essential to prevent environmental contamination and ensure laboratory safety.

General Guidelines:

- **Unused Compound:** Unused solid compound should be disposed of as hazardous chemical waste according to your institution's and local regulations.
- **Contaminated Materials:** All materials that have come into contact with the compound, including pipette tips, gloves, and empty vials, should be collected in a designated hazardous waste container.
- **Liquid Waste:** Unused stock solutions and experimental solutions containing the compound should be collected as hazardous liquid waste.

- **Fluorinated Compound Considerations:** Given the presence of fluorine, it is important to follow specific guidelines for the disposal of fluorinated organic compounds, which may be classified as persistent organic pollutants. Consult your institution's Environmental Health and Safety (EHS) office for specific disposal protocols[8][9][10][11]. Do not dispose of this compound down the drain or in regular trash.

## Potential Degradation Pathways

The stability of synthetic cannabinoids can be influenced by factors such as temperature, light, and the presence of certain solvents[12][13]. While specific degradation pathways for **5-fluoro BEPIRAPIM (hydrochloride)** have not been elucidated, potential degradation could occur through:

- **Hydrolysis:** The amide and ester-like linkages in the molecule could be susceptible to hydrolysis under acidic or basic conditions.
- **Oxidation:** The indole ring and other parts of the molecule may be prone to oxidation.
- **Thermolysis:** Heating the compound, as might occur in some analytical techniques like gas chromatography, can lead to degradation[12][14][15].
- **Photodegradation:** Exposure to UV or visible light may cause degradation.

To mitigate degradation, it is crucial to store the compound and its solutions as recommended and to prepare fresh dilutions for experiments. For analytical studies, techniques like liquid chromatography-mass spectrometry (LC-MS) at lower temperatures are preferable to gas chromatography-mass spectrometry (GC-MS) to avoid thermal degradation[14].

## References

- Synthetic Cannabinoids Degradation Studied Using GC-MS | LCGC International. (2024, June 28). Retrieved from [[Link](#)]
- Thermolytic Degradation of Synthetic Cannabinoids: Chemical Exposures and Pharmacological Consequences - PMC. (n.d.). Retrieved from [[Link](#)]

- Kevin, R. C., et al. (2022). Putative Synthetic Cannabinoids MEPIRAPIM, 5F-BEPIRAPIM (NNL-2), and Their Analogues Are T-Type Calcium Channel (CaV3) Inhibitors. ACS Chemical Neuroscience, 13(9), 1395–1409. [\[Link\]](#)
- Forced Degradation of Cannabidiol - Waters Corporation. (n.d.). Retrieved from [\[Link\]](#)
- A practical guide to forced degradation and stability studies for drug substances. (n.d.). Retrieved from [\[Link\]](#)
- Kevin, R. C., et al. (2022). Putative Synthetic Cannabinoids MEPIRAPIM, 5F-BEPIRAPIM (NNL-2), and Their Analogues Are T-Type Calcium Channel (CaV3) Inhibitors. ACS Chemical Neuroscience. [\[Link\]](#)
- Thermolytic Degradation of Synthetic Cannabinoids: Chemical Exposures and Pharmacological Consequences - PubMed. (2017, April 15). Retrieved from [\[Link\]](#)
- Kevin, R. C., et al. (2022). Putative Synthetic Cannabinoids MEPIRAPIM, 5F-BEPIRAPIM (NNL-2), and Their Analogues Are T-Type Calcium Channel (CaV3) Inhibitors - PubMed. ACS Chemical Neuroscience, 13(9), 1395–1409. [\[Link\]](#)
- Fluorine. (n.d.). Retrieved from [\[Link\]](#)
- Putative Synthetic Cannabinoids MEPIRAPIM, 5F-BEPIRAPIM (NNL-2), and Their Analogues Are T-Type Calcium Channel (Ca(V)3) Inhibitors - University of Otago. (2022, May 4). Retrieved from [\[Link\]](#)
- Chemicals - MIT EHS. (n.d.). Retrieved from [\[Link\]](#)
- MEPIRAPIM-derived synthetic cannabinoids inhibit T-type calcium channels with divergent effects on seizures in rodent models of epilepsy - PMC. (n.d.). Retrieved from [\[Link\]](#)
- MEPIRAPIM-derived synthetic cannabinoids inhibit T-type calcium channels with divergent effects on seizures in rodent models of epilepsy - Frontiers. (2023, April 4). Retrieved from [\[Link\]](#)
- Hazardous Waste Disposal Guide - Research Areas - Dartmouth Policy Portal. (n.d.). Retrieved from [\[Link\]](#)

- Interim Guidance on the Destruction and Disposal of Perfluoroalkyl and Polyfluoroalkyl Substances and Materials Containing Perfl - EPA. (2024, April 8). Retrieved from [\[Link\]](#)
- [Stability of 5-fluorouracil solutions according to different parameters] - PubMed. (n.d.). Retrieved from [\[Link\]](#)
- Assessment of dose-response relationship of 5-fluorouracil to murine intestinal injury - PubMed. (2018, October 15). Retrieved from [\[Link\]](#)
- 5-Fluorouracil | Analysis | Excipients | Formulation | HPLC | Stability | Stress Studies | Validation. (n.d.). Retrieved from [\[Link\]](#)
- Long-term stability of 5-fluorouracil in 0.9% sodium chloride after freezing, microwave thawing, and refrigeration - SciSpace. (2009, February 25). Retrieved from [\[Link\]](#)
- Stability of Anticancer Drug 5-Fluorouracil in Aqueous Solution: An Assessment of Kinetic Behavior - 2017-2018. (2018, August 10). Retrieved from [\[Link\]](#)
- Long-Term Stability of 5-Fluorouracil in 0.9% Sodium Chloride after Freezing, Microwave Thawing, and Refrigeration | Canadian Journal of Hospital Pharmacy. (n.d.). Retrieved from [\[Link\]](#)

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## Sources

- 1. [diverdi.colostate.edu](http://diverdi.colostate.edu) [[diverdi.colostate.edu](http://diverdi.colostate.edu)]
- 2. Putative Synthetic Cannabinoids MEPIRAPIM, 5F-BEPIRAPIM (NNL-2), and Their Analogues Are T-Type Calcium Channel (CaV3) Inhibitors - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 3. Research Portal [[ourarchive.otago.ac.nz](http://ourarchive.otago.ac.nz)]
- 4. [download.basf.com](http://download.basf.com) [[download.basf.com](http://download.basf.com)]

- [5. sigmaaldrich.com \[sigmaaldrich.com\]](https://www.sigmaaldrich.com)
- [6. fishersci.com \[fishersci.com\]](https://www.fishersci.com)
- [7. fishersci.com \[fishersci.com\]](https://www.fishersci.com)
- [8. Chemicals – EHS \[ehs.mit.edu\]](https://ehs.mit.edu)
- [9. 7.1.5 Hydrofluoric Acid | Environment, Health and Safety \[ehs.cornell.edu\]](https://ehs.cornell.edu)
- [10. Hazardous Waste Disposal Guide - Research Areas | Policies \[policies.dartmouth.edu\]](https://policies.dartmouth.edu)
- [11. epa.gov \[epa.gov\]](https://www.epa.gov)
- [12. Thermolytic Degradation of Synthetic Cannabinoids: Chemical Exposures and Pharmacological Consequences - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [13. waters.com \[waters.com\]](https://www.waters.com)
- [14. chromatographyonline.com \[chromatographyonline.com\]](https://www.chromatographyonline.com)
- [15. Thermolytic Degradation of Synthetic Cannabinoids: Chemical Exposures and Pharmacological Consequences - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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